

Personal protective equipment for handling UAMC-3203

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Compound of Interest

Compound Name: UAMC-3203

Cat. No.: B15586071

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Essential Safety and Handling Guide for UAMC-3203

For researchers, scientists, and drug development professionals, this document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **UAMC-3203**. **UAMC-3203** is a potent and selective inhibitor of ferroptosis, a form of regulated cell death.^[1] As a research chemical, it is crucial to handle **UAMC-3203** with appropriate safety measures to minimize exposure and ensure a safe laboratory environment. This guide offers a direct, procedural approach to its handling, from receipt to disposal.

Personal Protective Equipment and Safety Measures

While the Safety Data Sheet (SDS) for **UAMC-3203** hydrochloride states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS) and that no special personal protective equipment is required, it is prudent to follow standard laboratory safety practices when handling any chemical compound.^[2] The product information sheet from Cayman Chemical advises that the material should be considered hazardous until further information becomes available and recommends avoiding ingestion, inhalation, and contact with eyes, skin, or clothing.^{[3][4]}

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or dust.
Body Protection	Laboratory coat	To protect personal clothing and skin from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if handling large quantities or if dust is generated.	To prevent inhalation of airborne particles.

Quantitative Data Summary

The following table summarizes key quantitative data for **UAMC-3203** based on available research and supplier information.

Parameter	Value	Source
IC ₅₀ (Erastin-induced ferroptosis in IMR-32 cells)	10 nM	Cayman Chemical [2]
IC ₅₀ (Ferroptosis inhibitor)	12 nM	MedchemExpress [1]
Storage Temperature (Powder)	-20°C	Cayman Chemical, MedchemExpress [1] [3]
Storage Temperature (in Solvent)	-80°C (6 months), -20°C (1 month)	MedchemExpress [1]
Solubility in DMSO	~25 mg/mL	Cayman Chemical [3]
Solubility in Dimethyl Formamide	~10 mg/mL	Cayman Chemical [3]

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling, use, and disposal of **UAMC-3203** in a laboratory setting. Adherence to this workflow is critical for minimizing risk and ensuring procedural consistency.



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*Safe handling and disposal workflow for **UAMC-3203**.*

Detailed Protocols

First Aid Measures:

- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Consult a physician.[2]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- Eye Contact: Flush eyes with water as a precaution.[2]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Spill and Disposal Procedures:

In the event of a spill, wear appropriate PPE, sweep up the material, and place it in a suitable, closed container for disposal. Avoid generating dust.

Dispose of **UAMC-3203** and its contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

By adhering to these guidelines, researchers can safely handle **UAMC-3203** while advancing their scientific endeavors. Always refer to the most current Safety Data Sheet provided by the supplier before use.

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